

Proper Disposal Procedures for SW120 (Halogenated Organic Solvent Waste)

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Compound of Interest

Compound Name: SW120

Cat. No.: B611084

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This document provides essential safety and logistical information for the proper disposal of **SW120**, a designated waste stream for halogenated organic solvents. Adherence to these procedures is critical for ensuring laboratory safety, environmental protection, and regulatory compliance. This guide is intended for researchers, scientists, and drug development professionals who handle these materials.

Immediate Safety and Handling Precautions

All personnel handling **SW120** waste must be familiar with the following safety protocols:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves (nitrile or neoprene), safety goggles or a face shield, and a lab coat.
- **Ventilation:** Handle **SW120** waste inside a certified chemical fume hood to minimize inhalation exposure.
- **Spill Management:** In the event of a spill, immediately alert laboratory personnel and follow established spill cleanup procedures. Have a spill kit readily available that is appropriate for halogenated organic solvents.
- **Container Integrity:** Regularly inspect waste containers for leaks, cracks, or other damage. Do not use damaged containers.

Waste Identification and Segregation

Proper segregation of chemical waste is crucial to prevent dangerous reactions and ensure correct disposal. **SW120** is classified as a halogenated organic solvent waste.

- **Do Not Mix:** Never mix **SW120** with other waste streams, such as non-halogenated solvents, aqueous waste, or solid waste. Incompatible materials can lead to chemical reactions, fires, or explosions.
- **Labeling:** All **SW120** waste containers must be clearly labeled with "Hazardous Waste," the full chemical names of the contents, and the approximate percentage of each component.

Step-by-Step Disposal Protocol

Follow this procedure for the collection and disposal of **SW120** waste:

- **Container Selection:** Use only designated, chemically resistant containers for **SW120** waste. These are typically high-density polyethylene (HDPE) or glass bottles with secure screw caps.
- **Waste Collection:**
 - Place the labeled **SW120** waste container in a designated satellite accumulation area (SAA), which is typically within or near the fume hood where the waste is generated.
 - Use a funnel to transfer waste into the container to prevent spills.
 - Do not fill the container beyond 90% capacity to allow for vapor expansion.
- **Container Sealing and Labeling:**
 - Once the container is full, securely fasten the cap.
 - Ensure the hazardous waste tag is completely filled out with all constituents and their concentrations.
- **Request for Pickup:**
 - Transport the sealed and labeled container to the facility's central hazardous waste storage area.

- Submit a chemical waste pickup request through your institution's Environmental Health & Safety (EHS) department.

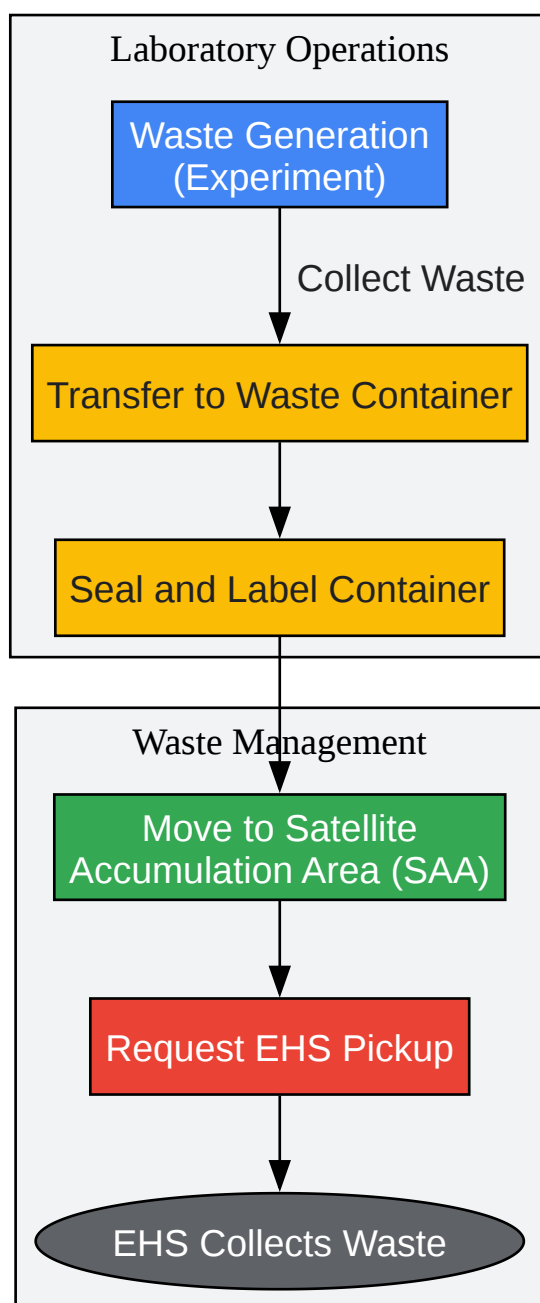
Quantitative Data Summary

The following table summarizes key quantitative parameters for the handling and disposal of **SW120** waste.

Parameter	Guideline	Rationale
Container Fill Level	Do not exceed 90% of container capacity	Prevents spills and allows for vapor expansion.
Satellite Accumulation	Maximum 55 gallons per accumulation point	Regulatory limit for waste held outside the central
Storage Time Limit	Maximum 180 days from the accumulation	Federal and state regulatory compliance for

Experimental Workflow for Waste Disposal

The following diagram illustrates the standard workflow for the disposal of **SW120** waste from the point of generation to final pickup.

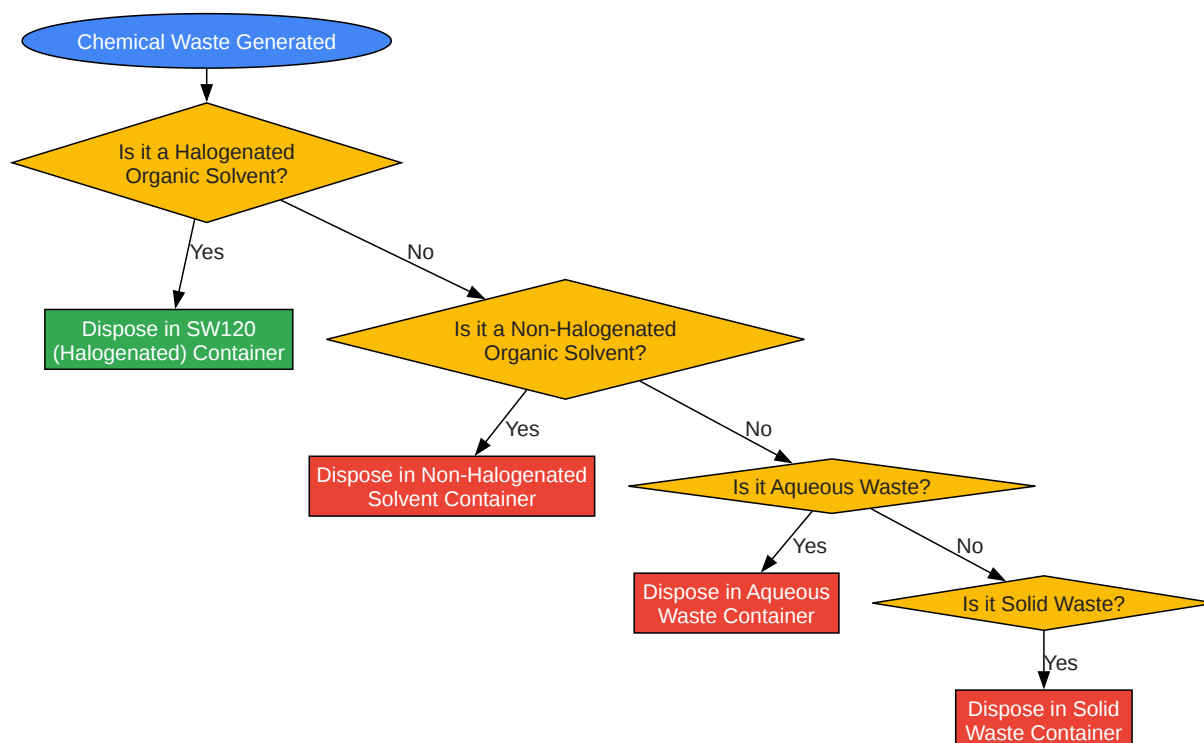


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Caption: Workflow for **SW120** Waste Disposal.

Logical Relationship of Waste Segregation

The following diagram illustrates the decision-making process for proper chemical waste segregation, highlighting the path for **SW120**.



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Caption: Decision Tree for Waste Segregation.

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